

# An In-depth Technical Guide to the Safe Handling of Dibromoacetic Acid

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## Compound of Interest

Compound Name: Dibromoacetic Acid

Cat. No.: B109426

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dibromoacetic acid** (DBA) is a halogenated acetic acid that serves as a valuable reagent in various research and development applications. However, its utility is matched by its significant health and environmental hazards. This technical guide provides a comprehensive overview of the safety and handling precautions necessary for the safe use of **dibromoacetic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals who may handle this compound. This document synthesizes critical information from safety data sheets, toxicological studies, and established laboratory safety protocols to ensure the well-being of laboratory personnel and the protection of the environment.

## Hazard Identification and Classification

**Dibromoacetic acid** is classified as a hazardous substance with multiple risk factors. Understanding these hazards is the first step in implementing appropriate safety measures.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1]

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.[2]
- Hazardous to the Aquatic Environment, Chronic Hazard (Category 3): Harmful to aquatic life with long-lasting effects.[2]

Signal Word: Danger[1][2]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H332: Harmful if inhaled.
- H412: Harmful to aquatic life with long lasting effects.[2]

Pictograms:

- Corrosion
- Acute Toxicity (Harmful)

## Toxicological and Physical/Chemical Properties

A thorough understanding of the toxicological and physicochemical properties of **dibromoacetic acid** is essential for a comprehensive risk assessment.

## Toxicological Data

The toxicological profile of **dibromoacetic acid** has been evaluated in various studies. The following table summarizes key quantitative data.

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	1737 mg/kg	<a href="#">[3]</a> <a href="#">[4]</a>
LD50	Rat	Dermal	1100 mg/kg	
LC50	Rat	Inhalation	1.5 mg/L (4 h)	
NOAEL (Reproductive Toxicity)	Rat (male)	Oral (gavage)	2 mg/kg/day	<a href="#">[3]</a> <a href="#">[4]</a>
TDI (Tolerable Daily Intake)	-	-	20 µg/kg bw/day	<a href="#">[3]</a> <a href="#">[4]</a>

## Physical and Chemical Properties

The physical and chemical properties of **dibromoacetic acid** influence its behavior and the necessary handling precautions.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub> O <sub>2</sub>	<a href="#">[4]</a>
Molecular Weight	217.84 g/mol	<a href="#">[4]</a>
Appearance	Hygroscopic crystals	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	32-38 °C	<a href="#">[2]</a>
Boiling Point	128-130 °C at 16 mmHg	<a href="#">[2]</a>
Density	2.382 g/mL at 25 °C	<a href="#">[2]</a>
Solubility	Very soluble in water, ethanol, and ether	<a href="#">[5]</a>
pKa	1.48	<a href="#">[1]</a>
Flash Point	113 °C (closed cup)	<a href="#">[2]</a>

## Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to minimize exposure risk.

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **dibromoacetic acid**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield (8-inch minimum) is also recommended.[\[1\]](#)  
[\[6\]](#)
- Skin Protection:
  - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[1\]](#)
  - Protective Clothing: Wear fire/flammable resistant and impervious clothing. A lab coat is required at a minimum.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a type P3 (EN 143) respirator cartridge.[\[1\]](#)[\[2\]](#) Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)[\[6\]](#)

## Engineering Controls

- Ventilation: Handle in a well-ventilated place.[\[1\]](#) Use of a chemical fume hood is strongly recommended.[\[4\]](#)[\[6\]](#)
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)[\[6\]](#)

## Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)

- Use non-sparking tools.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

## Storage Procedures

- Store in a tightly closed container.[1][4]
- Store locked up.[1]
- Keep in a dry, cool, and well-ventilated place.
- Incompatible Materials: Strong bases, oxidizing agents, and reducing agents.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **dibromoacetic acid**.

## First Aid Measures

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor/physician. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.[1]

## Fire-Fighting Measures

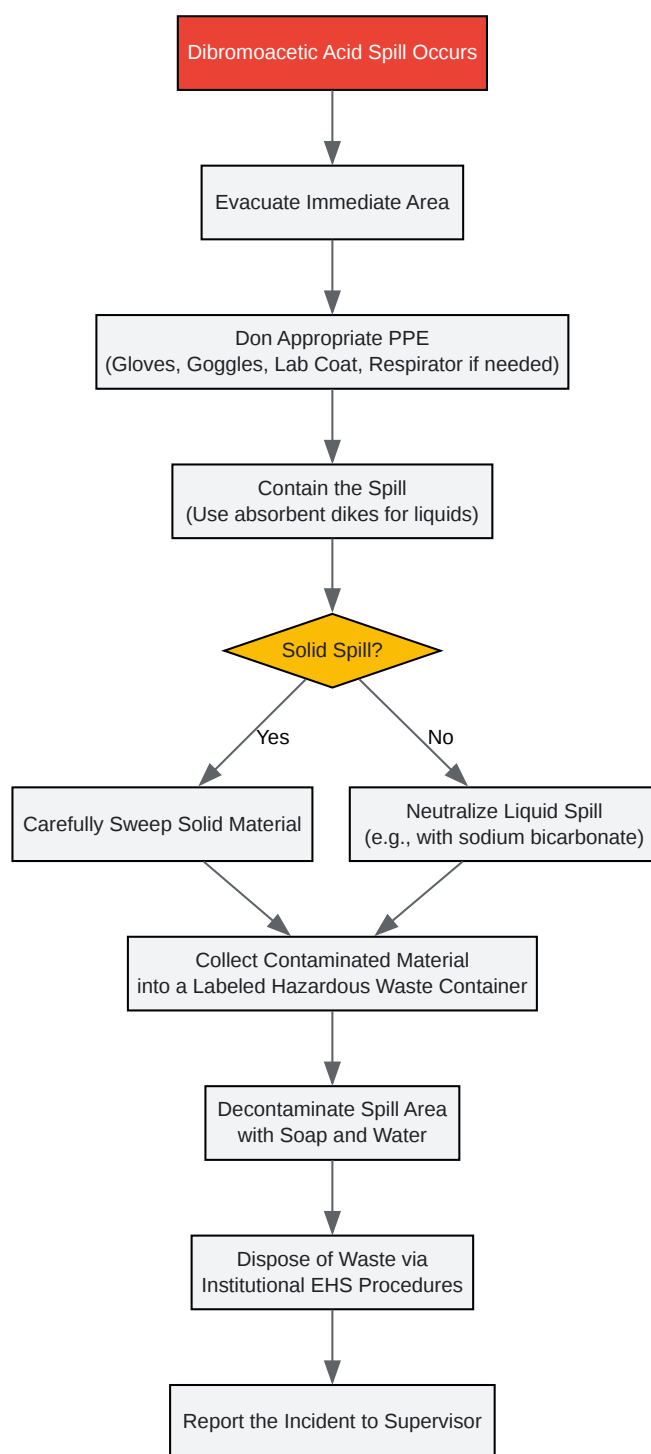
- Extinguishing Media: Use water spray, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: When heated to decomposition, it emits toxic vapors of bromide.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[\[1\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment (see Section 4.1). Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Methods for Cleaning Up:
  - For solid spills, carefully sweep up the material, place it in a bag, and hold for waste disposal. Avoid raising dust.[\[1\]](#)
  - Ventilate the area and wash the spill site after material pickup is complete.[\[1\]](#)
  - For spills of acidic liquids, neutralize with a suitable agent like soda ash or sodium bicarbonate.[\[6\]](#)

Diagram of a Spill Response Workflow



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Caption: Workflow for responding to a **dibromoacetic acid** spill.

## Waste Disposal

**Dibromoacetic acid** and its contaminated materials must be disposed of as hazardous waste.

- General Principle: Disposal should be handled by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[1\]](#)
- Neutralization: While neutralization can be a method for treating acidic waste, it is generally not recommended for **dibromoacetic acid** due to its high toxicity, which is a separate hazard from its corrosivity. If neutralization of a very dilute solution is permitted by institutional and local regulations, it must be performed with extreme caution in a fume hood.[\[1\]](#)
  - Cautionary Neutralization Protocol (for dilute aqueous solutions only and with EHS approval):
    - Prepare a dilute solution of a weak base (e.g., sodium bicarbonate) in a large beaker with stirring.
    - Slowly add the dilute **dibromoacetic acid** solution to the basic solution. Never add base to the acid.
    - Monitor the pH of the solution. The target pH should be between 6.0 and 8.0.
    - The neutralized solution must still be disposed of as hazardous chemical waste.

## Experimental Protocols from Cited Studies

This section provides an overview of the methodologies used in key toxicological studies of **dibromoacetic acid**. These are intended to provide context for the toxicological data and are not protocols to be replicated without consulting the original publications and obtaining appropriate institutional approvals.

### NTP Carcinogenicity Study (NTP, 2007)

- Objective: To evaluate the carcinogenic potential of **dibromoacetic acid** in rats and mice.
- Methodology Overview:
  - Animal Model: Male and female F344/N rats and B6C3F1 mice.[\[7\]](#)



- Administration Route: Drinking water.[7]
- Study Durations: 2 weeks, 3 months, and 2 years.[7]
- Dose Groups (2-year study): 0, 50, 500, and 1,000 mg/L in drinking water.[7]
- Observations: Animals were observed twice daily. Water consumption and body weights were recorded regularly. Complete histopathologic examinations were performed on all animals in all dose groups in the 2-year studies.[7]
- Analysis: Statistical analyses were performed to evaluate dose-related trends in tumor incidence.

## Reproductive Toxicity Study (Linder et al., 1995)

- Objective: To assess the effects of **dibromoacetic acid** on the reproductive competence and sperm quality of male rats.
- Methodology Overview:
  - Animal Model: Male Sprague-Dawley rats.
  - Administration Route: Daily oral gavage.
  - Dose Groups: 0, 2, 10, or 50 mg/kg of body weight per day for up to 79 days.[3][4]
  - Mating: Rats were mated with untreated females at various intervals during the study.[3][4]
  - Endpoints: Fertility, litter size, number of implants, fetal body weights, sperm quality (motility, morphology), and histopathology of the testes were evaluated.[3][4]

## Two-Generation Reproductive Toxicity Study (Christian et al., 2002)

- Objective: To evaluate the reproductive and developmental effects of **dibromoacetic acid** over two generations of rats.
- Methodology Overview:

- Animal Model: Crl:CD(SD)IGS BR rats (30 per sex per group).
- Administration Route: Drinking water.
- Dose Groups: 0, 50, 250, and 650 ppm.
- Exposure Period: P and F1 generations were exposed from premating through gestation and lactation.
- Endpoints: Viability, clinical signs, body and organ weights, histopathology, and a comprehensive set of reproductive and developmental parameters were assessed in both generations. These included mating, fertility, gestation duration, litter size, pup viability, and sexual maturation.

## Analytical Methods for Monitoring

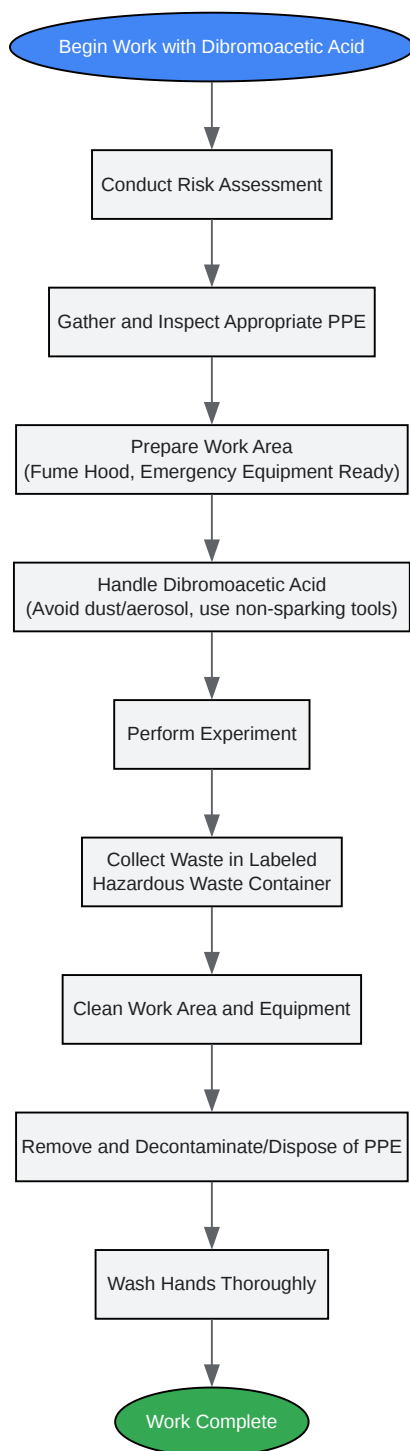
For laboratories that need to monitor for the presence of **dibromoacetic acid** in environmental or waste samples, several analytical methods are available.

- EPA Method 552.2: This method is for the determination of haloacetic acids in drinking water. It involves liquid-solid extraction, derivatization to methyl esters, and analysis by gas chromatography with an electron capture detector (GC-ECD).[5]
- EPA Method 552.3: A similar method to 552.2, but it utilizes liquid-liquid microextraction.[8][9]

## Conclusion

**Dibromoacetic acid** is a valuable chemical for research and development, but it poses significant health and environmental risks. A thorough understanding of its hazards and strict adherence to the safety precautions outlined in this guide are essential for its safe use. All personnel handling this compound must be properly trained and equipped with the necessary personal protective equipment. In the event of an emergency, the procedures detailed in this document should be followed promptly and effectively. By prioritizing safety, researchers can mitigate the risks associated with **dibromoacetic acid** and conduct their work in a safe and responsible manner.

Diagram of a General Safe Handling Workflow



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Caption: General workflow for the safe handling of **dibromoacetic acid**.

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